

An In-depth Technical Guide to Potassium Methanesulfonate (CAS 2386-56-3)

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Compound of Interest

Compound Name: *potassium;methanesulfonate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium methanesulfonate ($\text{CH}_3\text{KO}_3\text{S}$), with a CAS number of 2386-56-3, is the potassium salt of methanesulfonic acid. It is a white, crystalline, and hygroscopic solid that is highly soluble in water.^[1] This organometallic compound has garnered significant interest across various scientific disciplines, including organic synthesis, electrochemistry, and notably, in neuroscience and drug development. Its utility stems from its properties as a stable, non-oxidizing salt with a methanesulfonate anion that functions as an effective leaving group in nucleophilic substitution reactions.

In the realm of drug development and research, potassium methanesulfonate serves multifaceted roles. It is a crucial component in electrophysiological studies, particularly in patch-clamp recordings, where it offers advantages over other potassium salts in maintaining cellular integrity and recording stability. Furthermore, the methanesulfonate (mesylate) anion is frequently employed in the formation of pharmaceutical salts to enhance the solubility, stability, and bioavailability of active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of the chemical properties, synthesis, analytical methods, and key applications of potassium methanesulfonate, with a focus on its relevance to researchers and professionals in the pharmaceutical sciences.

Chemical and Physical Properties

Potassium methanesulfonate is a simple salt with well-defined chemical and physical characteristics. A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of Potassium Methanesulfonate

Property	Value	Reference(s)
CAS Number	2386-56-3	[1]
Molecular Formula	CH ₃ KO ₃ S	[2]
Molecular Weight	134.20 g/mol	[2]
Appearance	White crystalline solid/powder	[1]
Solubility in Water	Highly soluble	[1]
Solubility in Ethanol	Insoluble	[3]
Solubility in Methanol	Partially soluble	[4]
Solubility in DMSO	Soluble	[5]
Melting Point	>360 °C	
pKa of Methanesulfonic Acid	-1.2 to -2.6	
Crystal Structure	Tetragonal, space group I4/m	[6]

Synthesis and Purification

The most common method for the synthesis of potassium methanesulfonate is the neutralization of methanesulfonic acid with potassium hydroxide.[1] This straightforward acid-base reaction is highly efficient and can be performed under standard laboratory conditions.

Experimental Protocol: Synthesis of Potassium Methanesulfonate

Materials:

- Methanesulfonic acid (CH₃SO₃H)

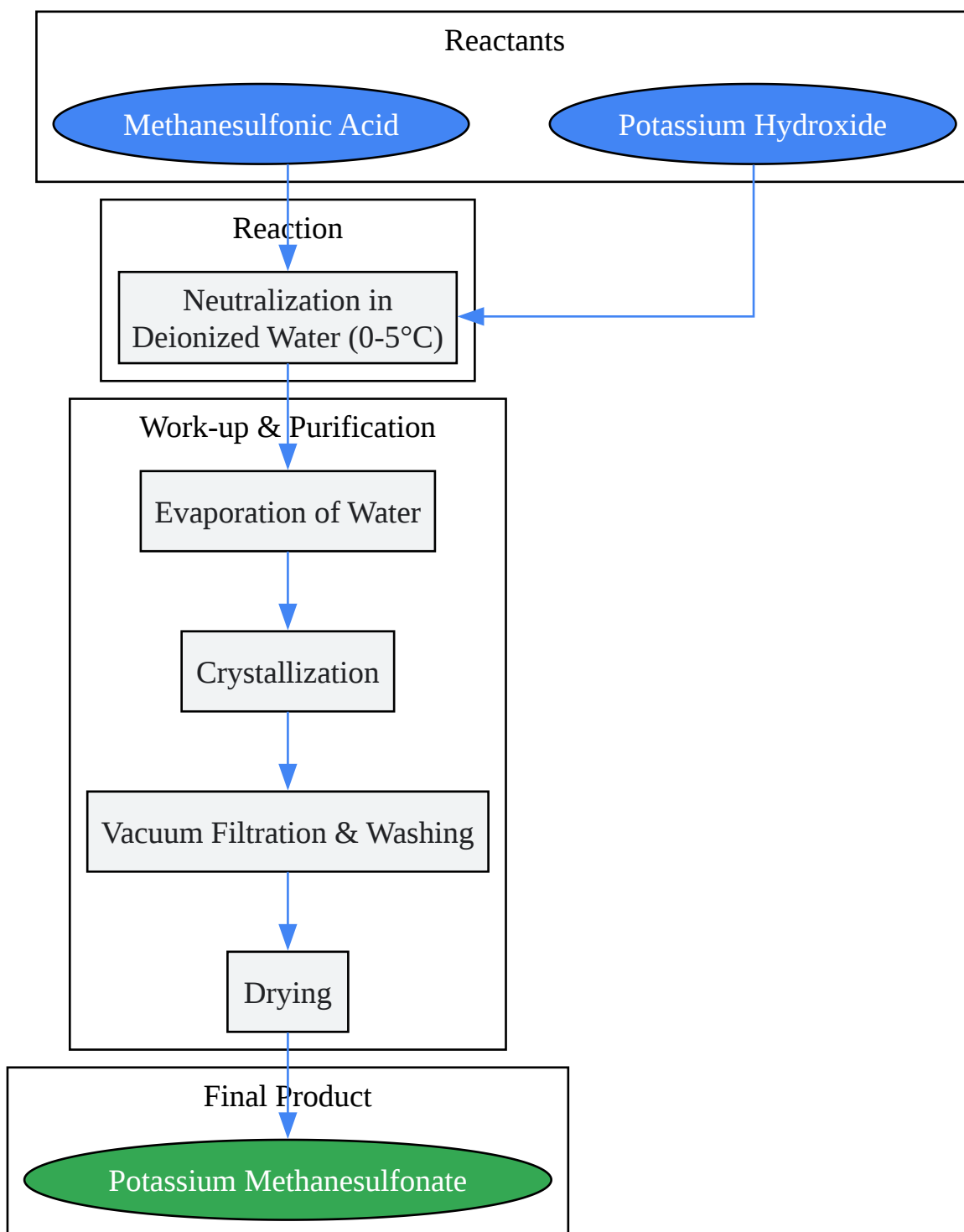
- Potassium hydroxide (KOH)
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- Rotary evaporator
- Drying oven
- Buchner funnel and filter paper

Procedure:

- In a beaker equipped with a magnetic stir bar, dissolve a known molar amount of potassium hydroxide in a minimal amount of deionized water.
- Place the beaker in an ice bath and allow the solution to cool to 0-5 °C with continuous stirring.
- Slowly add an equimolar amount of methanesulfonic acid dropwise to the cold potassium hydroxide solution. The reaction is exothermic, and the temperature should be carefully monitored and maintained below 10 °C.
- After the addition is complete, continue stirring the solution in the ice bath for an additional 30 minutes to ensure the reaction goes to completion.
- Remove the beaker from the ice bath and allow the solution to warm to room temperature.
- The resulting solution of potassium methanesulfonate is then concentrated by removing the water using a rotary evaporator at a bath temperature of 60-80 °C.
- The concentrated solution is then further dried in an oven at 120-150 °C to obtain the crystalline potassium methanesulfonate.^[1]

- For higher purity, the crude product can be recrystallized from a minimal amount of hot deionized water. The crystals are collected by vacuum filtration using a Buchner funnel and washed with a small amount of cold deionized water.^[1]
- The purified crystals are then dried in a vacuum oven to a constant weight.

Diagram 1: Synthesis Workflow for Potassium Methanesulfonate



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Caption: A flowchart illustrating the synthesis of potassium methanesulfonate.

Analytical Methods for Quality Control

Ensuring the purity and identity of potassium methanesulfonate is crucial for its application in research and drug development. Several analytical techniques can be employed for its characterization.

Table 2: Analytical Methods for Potassium Methanesulfonate

Analytical Method	Purpose	Key Parameters/Observations	Reference(s)
Fourier-Transform Infrared (FTIR) Spectroscopy	Identification and functional group analysis	Distinct sulfonate group vibrations around 1187 cm ⁻¹	[1]
Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES)	Elemental analysis and stoichiometry	Confirms K:S ratio of ~1:1	[1]
CHNS Elemental Analysis	Determination of elemental composition	Verifies the percentage of Carbon, Hydrogen, Nitrogen, and Sulfur	[1]
Non-aqueous Titration	Purity assay	Titration with a standardized acid in a non-aqueous solvent	[7][8]

Experimental Protocol: Purity Assay by Non-Aqueous Titration

This protocol describes a general procedure for the purity determination of a weakly basic salt like potassium methanesulfonate.

Materials:

- Potassium methanesulfonate sample
- Glacial acetic acid
- Perchloric acid (0.1 N in glacial acetic acid), standardized
- Crystal violet indicator solution (0.5% w/v in glacial acetic acid)
- Burette, beaker, and magnetic stirrer

Procedure:

- Accurately weigh approximately 100 mg of the potassium methanesulfonate sample and transfer it to a clean, dry 100 mL beaker.
- Dissolve the sample in 20 mL of glacial acetic acid with the aid of gentle warming if necessary. Allow the solution to cool to room temperature.
- Add 2-3 drops of crystal violet indicator solution. The solution will turn violet.
- Titrate the solution with standardized 0.1 N perchloric acid until the color changes from violet to blue-green.
- Record the volume of the titrant used.
- Perform a blank titration using 20 mL of glacial acetic acid and the indicator, and subtract the blank volume from the sample titration volume.
- Calculate the purity of potassium methanesulfonate using the following formula: % Purity = $(V * N * MW * 100) / (W * 1000)$ where:
 - V = Volume of perchloric acid consumed (mL)
 - N = Normality of perchloric acid
 - MW = Molecular weight of potassium methanesulfonate (134.20 g/mol)
 - W = Weight of the sample (g)

Applications in Research and Drug Development

Potassium methanesulfonate has several important applications in the fields of neuroscience research and pharmaceutical development.

Electrophysiology: Whole-Cell Patch-Clamp Recordings

In whole-cell patch-clamp electrophysiology, the composition of the internal pipette solution is critical for maintaining the health of the neuron and the stability of the recording. Potassium methanesulfonate is often preferred over other potassium salts, such as potassium gluconate, for several reasons:

- **Improved Stability of Recordings:** It minimizes the "rundown" of calcium-activated potassium currents, which are crucial for phenomena like the slow afterhyperpolarization (AHP).^[9]
- **Lower Access Resistance:** The methanesulfonate anion has a higher mobility than the gluconate anion, which can result in a lower series resistance and improved recording quality.
- **Reduced Disruption of Intracellular Calcium Homeostasis:** Studies have shown that neurons dialyzed with potassium methanesulfonate exhibit less disruption to intracellular calcium levels compared to other salts.^[9]

Experimental Protocol: Preparation of Potassium Methanesulfonate-Based Internal Solution for Patch-Clamp Recording

This protocol provides a typical composition for a potassium methanesulfonate-based internal solution used for recording from hippocampal neurons.

Materials:

- Potassium methanesulfonate (KMeSO_4)
- Sodium chloride (NaCl)
- HEPES

- Magnesium ATP (Mg-ATP)
- Sodium GTP (Na-GTP)
- Potassium hydroxide (KOH) for pH adjustment
- Ultrapure water
- 0.22 μm syringe filter

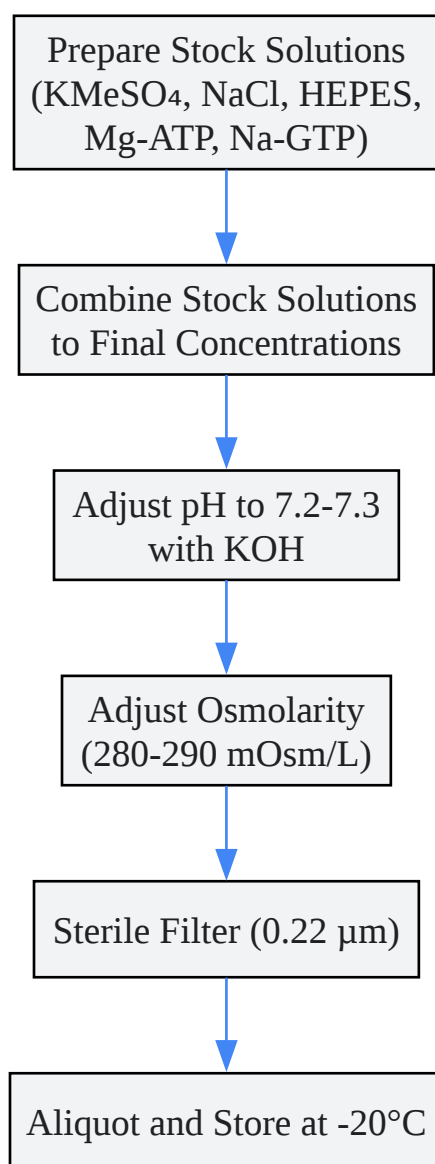
Procedure:

- Prepare the following stock solutions in ultrapure water: 1 M KMeSO₄, 1 M NaCl, 1 M HEPES, 100 mM Mg-ATP, and 100 mM Na-GTP.
- In a sterile container, combine the stock solutions to achieve the final concentrations listed in Table 3.
- Add ultrapure water to bring the solution to the final volume.
- Adjust the pH of the solution to 7.2-7.3 with a small amount of 1 M KOH.[\[10\]](#)
- Measure and adjust the osmolarity to be slightly lower (10-20 mOsm) than the external solution, typically around 280-290 mOsm/L.[\[11\]](#)
- Filter the final solution through a 0.22 μm syringe filter to ensure sterility.
- Aliquot the solution and store at -20 °C. Thaw and keep on ice during experiments.

Table 3: Typical Composition of a KMeSO₄-based Internal Solution

Component	Final Concentration (mM)
KMeSO ₄	135
NaCl	8
HEPES	10
Mg-ATP	2
Na-GTP	0.3

Diagram 2: Workflow for Preparing Patch-Clamp Internal Solution



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Caption: Steps for the preparation of a patch-clamp internal solution.

Pharmaceutical Salt Formation

The formation of salts is a common strategy in drug development to improve the physicochemical properties of an API.^[12] The methanesulfonate (mesylate) anion is a frequently used counterion for basic drugs. The selection of a specific salt form, such as potassium methanesulfonate, can be advantageous in certain formulation scenarios. For acidic drugs, potassium salts are a common choice.^[13]

Advantages of Mesylate Salts:

- **Improved Solubility:** Mesylate salts often exhibit significantly higher aqueous solubility compared to the free base of a drug.^[14]
- **Enhanced Stability:** Salt formation can lead to a more stable crystalline form of the API.
- **Favorable Manufacturing Properties:** Mesylate salts can improve the handling and processing characteristics of the drug substance.

While specific case studies detailing the use of potassium methanesulfonate as the final salt form for a marketed drug are not readily available, the principles of salt selection suggest its potential utility, particularly where a potassium counterion is desired for an acidic drug, or where the methanesulfonate anion is needed to improve the properties of a basic drug and potassium is an acceptable cation.

Role as a Leaving Group in Organic Synthesis

The methanesulfonate group is an excellent leaving group in nucleophilic substitution reactions due to the resonance stabilization of the resulting anion. In organic synthesis, alcohols are often converted to methanesulfonates to facilitate subsequent reactions. While methanesulfonyl chloride is typically used for this purpose, potassium methanesulfonate can, in principle, act as a nucleophile in certain substitution reactions, although this is a less common application.

Diagram 3: The Methanesulfonate Anion as a Leaving Group



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Caption: The role of the methanesulfonate group as a leaving group.

Safety and Handling

Potassium methanesulfonate is generally considered to have low toxicity. However, as with all chemicals, appropriate safety precautions should be taken.

Table 4: Toxicological Data for Potassium Methanesulfonate

Parameter	Value	Species	Reference(s)
LD ₅₀ (Oral)	6170 mg/kg	Rat	[6]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Handle in a well-ventilated area to avoid inhalation of dust.
- As the compound is hygroscopic, it should be stored in a tightly sealed container in a dry place.[15]
- Avoid contact with strong oxidizing agents.[10]

Conclusion

Potassium methanesulfonate is a versatile and valuable compound for researchers and professionals in drug development. Its well-defined chemical properties, straightforward synthesis, and diverse applications make it an important tool in the laboratory. Its role in enhancing the quality and stability of electrophysiological recordings is particularly noteworthy, providing a clear advantage in neuroscience research. Furthermore, the broader use of the methanesulfonate anion in pharmaceutical salt formation underscores its importance in optimizing the properties of active pharmaceutical ingredients. This technical guide provides a foundational understanding of potassium methanesulfonate, offering practical protocols and key data to support its effective use in a research and development setting.

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